

Field Application Techniques for Cyetpyrafen in Strawberries: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyetpyrafen

Cat. No.: B12958598

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the field application of **Cyetpyrafen** for controlling the two-spotted spider mite (*Tetranychus urticae*), a significant pest in strawberry cultivation. The included protocols are based on current scientific literature and are intended to guide researchers in designing and executing field trials.

Introduction

Cyetpyrafen is a novel acaricide that acts as a mitochondrial complex II inhibitor, disrupting the energy metabolism of mites. It has demonstrated high efficacy against various life stages of *T. urticae*. Proper field application is crucial for maximizing its effectiveness while ensuring crop safety and managing resistance.

Efficacy of Cyetpyrafen in Strawberries

Field trials have demonstrated the significant efficacy of **Cyetpyrafen** in controlling two-spotted spider mites on strawberries.

Table 1: Efficacy of **Cyetpyrafen** Against *Tetranychus urticae* in Field Trials

Application Rate (Cyetpyrafen)	Spray Volume	Control Effect (%) - 1 Day After Treatment (DAT)	Control Effect (%) - 3 DAT	Control Effect (%) - 7 DAT	Citation
300 mL/ha	900 L/ha	83.77	Best Control Effect Observed	-	[1][2]
300 mL/ha	600 L/ha	78.35	82.59	90.80	[2][3]
300 mL/ha	750 L/ha	81.60	84.40	-	[2][3]
300 mL/ha	1050 L/ha	Notably Higher than 900 L/ha	Notably Higher than 900 L/ha	-	[2][3]
300 mL/ha	1200 L/ha	Notably Higher than 900 L/ha	Notably Higher than 900 L/ha	-	[2][3]

Table 2: Efficacy of Integrated Pest Management (IPM) with **Cyetpyrafen**

Cyetpyrafen Concentration	Predator	Predator-Prey Ratio	Control Effect (%) - 6 Days	Control Effect (%) - 10 Days	Citation
0.83 mg/L	Phytoseiulus persimilis	1:30	83.64	98.46	[4]

Application Protocols

This protocol outlines a field experiment to assess the efficacy of different application rates and spray volumes of **Cyetpyrafen**.

Objective: To determine the optimal application rate and spray volume of **Cyetpyrafen** for the control of *T. urticae* in strawberries.

Materials:

- Strawberry plants infested with *T. urticae*.
- **Cyetpyrafen** formulation.
- Conventional sprayer (e.g., backpack sprayer).
- Water.
- Surfactant (if recommended by the product label).
- Plot markers.
- Hand lens or microscope for mite counting.
- Data collection sheets.

Experimental Design:

- Plot Setup: Establish a randomized complete block design with a minimum of four replicates for each treatment. Each plot should consist of a set number of strawberry plants.
- Treatments:
 - Untreated control (water spray).
 - **Cyetpyrafen** at 300 mL/ha with a spray volume of 900 L/ha (Conventional).
 - **Cyetpyrafen** at 300 mL/ha with a spray volume of 1050 L/ha.
 - **Cyetpyrafen** at 300 mL/ha with a spray volume of 1200 L/ha.
- Application Procedure:
 - Calibrate the sprayer to deliver the specified spray volumes.
 - On the day of application, record environmental conditions (temperature, humidity, wind speed).

- Apply the treatments to the respective plots, ensuring thorough coverage of the strawberry foliage, including the undersides of leaves.
- Data Collection:
 - Pre-treatment, and at 1, 3, 7, and 14 days after treatment (DAT), randomly collect a specified number of leaves from each plot.
 - Count the number of motile mites (adults and nymphs) on each leaf using a hand lens or microscope.
 - Calculate the percent control for each treatment relative to the untreated control.
- Statistical Analysis: Analyze the data using an appropriate statistical method (e.g., ANOVA) to determine significant differences between treatments.

While the reviewed literature did not provide specific data on the phytotoxicity of **Cyetpyrafen** on strawberries, it is crucial to assess this in any field trial. A study on the related compound cyenopyrafen suggests it is safe for strawberry cultivation[1].

Objective: To evaluate the potential for **Cyetpyrafen** to cause phytotoxic effects on strawberry plants.

Materials:

- Healthy, mite-free strawberry plants.
- **Cyetpyrafen** formulation.
- Sprayer.
- Water.
- Data collection sheets.

Procedure:

- Treatments:

- Untreated control.
- **Cyetypyrafen** at the recommended application rate (e.g., 300 mL/ha).
- **Cyetypyrafen** at a 2x or higher rate to assess the margin of safety.
- Application: Apply the treatments to the strawberry plants, ensuring thorough coverage.
- Assessment: At 3, 7, and 14 days after application, visually inspect the plants for any signs of phytotoxicity, including:
 - Leaf burn or necrosis.
 - Chlorosis (yellowing).
 - Epinasty (downward bending of leaves).
 - Stunting.
 - Fruit discoloration or malformation.
- Rating: Use a rating scale (e.g., 0 = no injury, 10 = complete plant death) to quantify any observed damage.

Residue Information

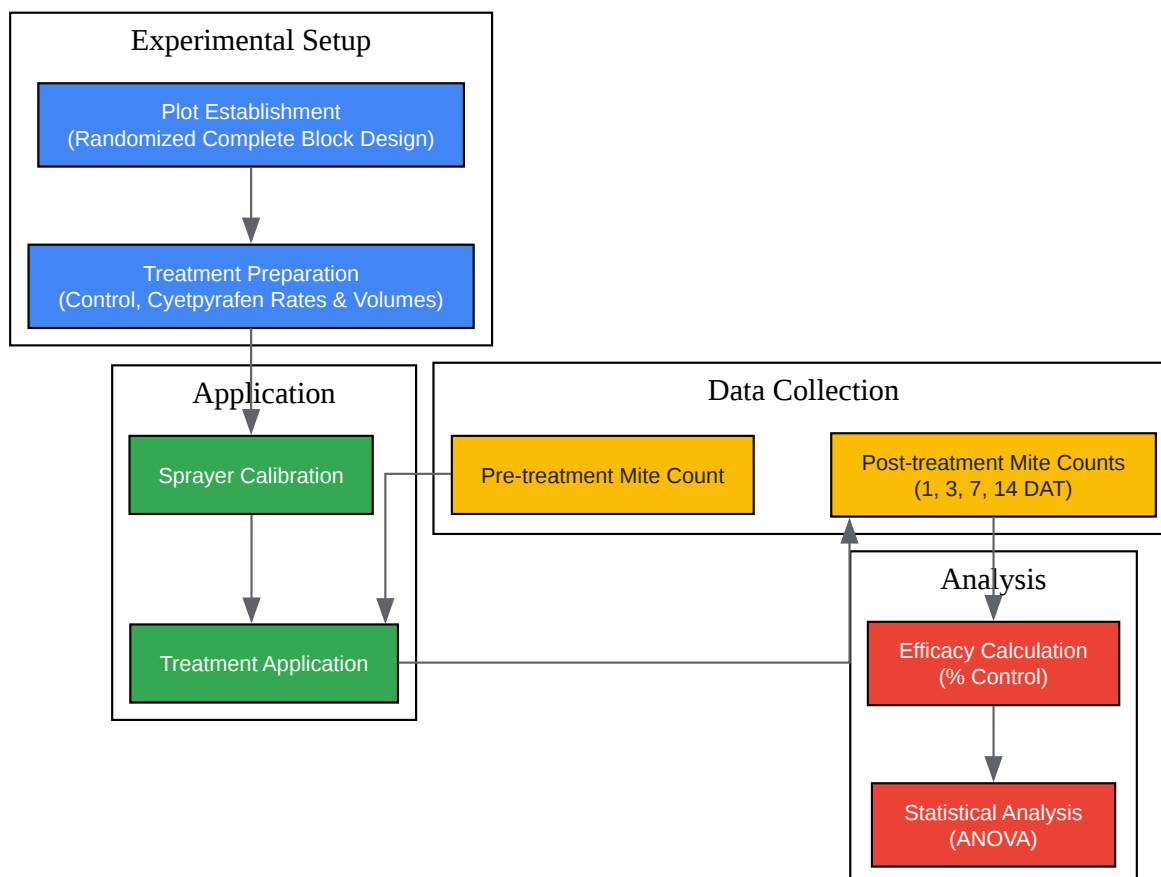
Residue studies are critical for ensuring food safety. Studies on the related compound Cyenopyrafen provide some insights.

Table 3: Residue Data for Cyenopyrafen in Strawberries

Application Method	Application Rate (g a.i./ha)	Residue in Strawberry Fruit (10 DAT)	Half-life in Strawberry Fruit	Citation
Foliar Spray	67.5 - 101.25	< 0.01 mg/kg	6.8 days	[1][5]
Backward Leaf Spray	67.5 - 101.25	0.04 - 0.10 mg/kg	-	[1]

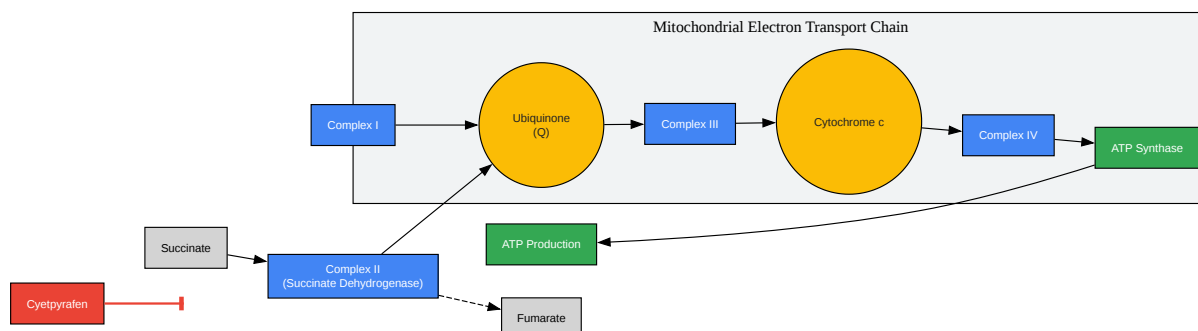
A study on Cyenopyrafen indicated that residues were at a level suitable for the Positive List System (PLS) criterion of 0.01 mg/kg after 30 to 45 days post-application[6].

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating **Cyetpyrafen** efficacy in strawberries.



[Click to download full resolution via product page](#)

Caption: Mode of action of **Cyetpyrafen** as a mitochondrial complex II inhibitor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A systemic study of cyenopyrafen in strawberry cultivation system: Efficacy, residue behavior, and impact on honeybees (*Apis mellifera* L.) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Increasing Cyetpyrafen Spray Volume and Ozone Spray Improves the Control Effects against Two-Spotted Spider Mite (*Tetranychus urticae*) in Strawberries [mdpi.com]
- 3. Increasing Cyetpyrafen Spray Volume and Ozone Spray Improves the Control Effects against Two-Spotted Spider Mite (*Tetranychus urticae*) in Strawberries - PMC [pmc.ncbi.nlm.nih.gov]

- 4. researchgate.net [researchgate.net]
- 5. The dissipation behavior, household processing factor and risk assessment for cyenopyrafen residues in strawberry and mandarin fruits - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Field Application Techniques for Cyetpyrafen in Strawberries: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12958598#field-application-techniques-for-cyetpyrafen-in-strawberries]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com